

"Dimethyl 2,5-dibromohexanedioate" molecular weight and formula

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Compound of Interest	
Compound Name:	Dimethyl 2,5-dibromohexanedioate
Cat. No.:	B1295253
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In-depth Technical Guide: Dimethyl 2,5-dibromohexanedioate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the chemical compound **Dimethyl 2,5-dibromohexanedioate**, with a focus on its fundamental molecular properties.

Core Molecular Data

The fundamental quantitative data for **Dimethyl 2,5-dibromohexanedioate** is summarized in the table below.

Property	Value
Molecular Formula	C8H12Br2O4[1][2][3][4]
Molecular Weight	331.99 g/mol [2][3]
IUPAC Name	Dimethyl 2,5-dibromohexanedioate[1][3]
CAS Number	868-72-4[1][2]

Chemical Structure and Identifiers

- SMILES: COC(=O)C(Br)CCC(Br)C(=O)OC[1]
- InChI: InChI=1S/C8H12Br2O4/c1-13-7(11)5(9)3-4-6(10)8(12)14-2/h5-6H,3-4H2,1-2H3[3]
- InChIKey: HVICCJCVLLCDFQ-UHFFFAOYSA-N[3]

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or analysis of **Dimethyl 2,5-dibromohexanedioate**, as well as its involvement in specific signaling pathways, are context-dependent and would be found in specific research publications utilizing this compound. As a commercially available chemical reagent, its primary function is often as a building block in organic synthesis. Therefore, generalized experimental protocols or signaling pathway diagrams are not applicable to the fundamental properties of the compound itself.

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References

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